

Is Formamide-15N soluble in water and other organic solvents?

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Compound of Interest

Compound Name: Formamide-15N

Cat. No.: B073091

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A Technical Guide to the Solubility of Formamide-15N

Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Formamide-15N** in water and various organic solvents. Given that isotopic labeling with ^{15}N does not significantly alter the physicochemical properties of a molecule, this guide utilizes the extensive solubility data available for unlabeled formamide as a primary reference.

Core Concepts in Solubility

The solubility of a compound is fundamentally governed by the principle of "like dissolves like," which posits that substances with similar intermolecular forces and polarity are more likely to be miscible. Formamide (HCONH_2) is a polar protic molecule capable of forming strong hydrogen bonds due to the presence of the amide group. This characteristic dictates its solubility behavior in various media. As an isotopologue, Formamide- ^{15}N is expected to exhibit nearly identical solubility properties.

Formamide is a colorless, oily liquid that is miscible with water and has an ammonia-like odor[1]. It is a versatile solvent for many ionic compounds that are insoluble in water[2].

Solubility Profile of Formamide

The following table summarizes the solubility of formamide in water and a range of common organic solvents based on available data.

Solvent	Qualitative Solubility	Quantitative Solubility
Water	Miscible[1][2][3][4][5]	1.0 x 10 ⁶ mg/L at 25°C[6]
≥ 100 mg/mL at 19°C[6][7]		
Methanol	Miscible[6][8]	Not specified
Ethanol	Miscible[3][5][8]	Not specified
Acetone	Miscible[3][6][8]	Not specified
Acetic Acid	Miscible[3][6][8]	Not specified
Dioxane	Miscible[3][6][8]	Not specified
Ethylene Glycol	Miscible[3][6][8]	Not specified
Glycerol	Miscible[3][6][8]	Not specified
Phenol	Miscible[3][6][8]	Not specified
Chloroform	Miscible[3]	Not specified
Benzene	Very slightly soluble[8]	Not specified
Diethyl Ether	Very slightly soluble[8]	Not specified
Petroleum Ether	Miscible[3]	Not specified

Experimental Protocol for Solubility Determination

For applications requiring precise solubility values of Formamide-¹⁵N, direct experimental determination is recommended. The isothermal shake-flask method is a widely accepted and robust technique for determining the equilibrium solubility of a compound in a given solvent.

Objective: To determine the equilibrium solubility of Formamide-¹⁵N in a selected solvent at a specific temperature.

Materials:

- Formamide- ^{15}N ($\geq 98\%$ purity)
- Solvent of interest (analytical grade)
- Analytical balance (± 0.1 mg)
- Thermostatic shaker bath or incubator
- Calibrated thermometer
- Volumetric flasks and pipettes
- Syringe filters (e.g., $0.45\ \mu\text{m}$ PTFE or appropriate material)
- Vials with screw caps and septa
- Analytical instrumentation for quantification (e.g., Gas Chromatography with Mass Spectrometry (GC-MS) or Nuclear Magnetic Resonance (NMR) spectroscopy)

Methodology:

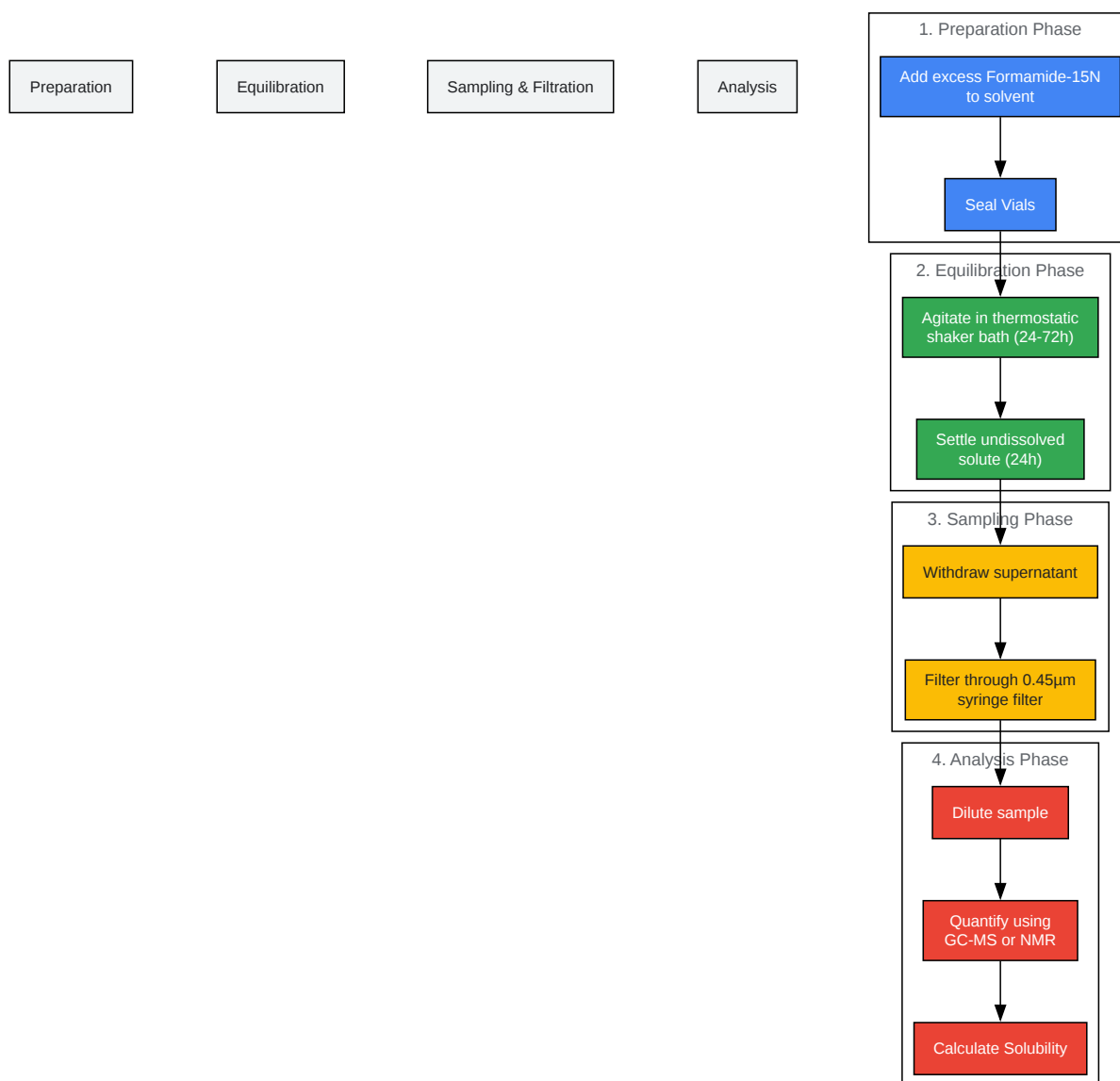
- Preparation of Solvent: Equilibrate the chosen solvent to the desired experimental temperature (e.g., $25^\circ\text{C} \pm 0.5^\circ\text{C}$).
- Sample Preparation: Add an excess amount of Formamide- ^{15}N to a series of vials containing a known volume or mass of the pre-equilibrated solvent. The amount should be sufficient to ensure a saturated solution with visible excess of the solute.
- Equilibration: Seal the vials tightly and place them in a thermostatic shaker bath set to the constant experimental temperature. Agitate the samples for a predetermined period (e.g., 24 to 72 hours) to ensure equilibrium is reached. The duration should be sufficient for the concentration of the solute in the solution to become constant.
- Phase Separation: After the equilibration period, cease agitation and allow the vials to rest in the thermostatic bath for at least 24 hours to permit the undissolved Formamide- ^{15}N to settle.
- Sampling: Carefully withdraw an aliquot of the clear supernatant using a pre-warmed pipette or syringe. Immediately filter the aliquot using a syringe filter compatible with the solvent to

remove any undissolved micro-particles.

- **Dilution:** Accurately dilute the filtered sample with the solvent to a concentration that falls within the calibrated range of the analytical instrument.
- **Quantification:** Analyze the diluted sample using a validated analytical method (e.g., GC-MS or NMR) to determine the concentration of Formamide-¹⁵N. A pre-established calibration curve is required for accurate quantification.
- **Data Analysis:** Calculate the solubility from the measured concentration, accounting for any dilution factors. The experiment should be performed in triplicate to ensure reproducibility and statistical validity.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of Formamide-¹⁵N solubility.



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Caption: Experimental workflow for determining the solubility of **Formamide-15N**.

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